

Proper Disposal of Americium-243: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Americium-243

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper management and disposal of **Americium-243** (Am-243) are critical for ensuring the safety of laboratory personnel and the environment. As a potent alpha emitter with a long half-life, Am-243 waste must be handled with strict adherence to established protocols and regulatory requirements. This guide provides a step-by-step framework for the safe disposal of Am-243 from a laboratory setting, emphasizing procedural clarity and immediate operational safety.

All handling and disposal of radioactive materials must be conducted in accordance with your institution's specific Radiation Safety Manual and under the guidance of your Radiation Safety Officer (RSO) or Environmental Health and Safety (EHS) department.^{[1][2][3]} The procedures outlined below are a synthesis of general best practices and regulatory principles.

Immediate Safety Precautions

- **Personnel Protective Equipment (PPE):** At a minimum, wear a lab coat, safety glasses, and disposable gloves when handling **Americium-243** or its waste.^[4]
- **ALARA Principle:** Always adhere to the principle of keeping radiation exposure "As Low As Reasonably Achievable" (ALARA). This involves minimizing time spent near the source, maximizing distance, and using appropriate shielding.

- Contamination Control: Designate a specific work area for handling Am-243. Cover work surfaces with absorbent, plastic-backed paper.^[4]
- Monitoring: An operational survey meter, such as a Geiger-Müller counter with a pancake probe, should be present and active during handling to immediately detect any contamination.^[5]

Quantitative Data for Americium-243

For ease of reference, the key radiological properties of **Americium-243** are summarized in the table below.

Property	Value
Half-life	7,350 years
Primary Decay Mode	Alpha (α) emission
Primary Decay Product	Neptunium-239 (Np-239)
Alpha Decay Energy	5.439 MeV
Specific Activity	~0.2 Curies/gram (Ci/g)

Step-by-Step Disposal Procedures

The disposal of **Americium-243** waste from a laboratory is a multi-step process that begins at the point of generation and ends with collection by authorized personnel.

Step 1: Waste Segregation

Proper segregation at the source is the foundation of safe and compliant radioactive waste disposal.

- Identify Waste Streams: Before beginning work, identify the types of waste that will be generated (e.g., solid, liquid, sharps).
- Use Designated Containers: Use only waste containers provided by your institution's EHS/RSO for radioactive waste.^{[2][6]} These containers will be clearly marked with the

radiation symbol (trefoil).

- Segregate by Physical Form:
 - Solid Waste: Includes items like gloves, absorbent paper, pipette tips, and other contaminated lab supplies. Place these in a designated solid waste container lined with a plastic bag.[7]
 - Liquid Waste: Collect in a designated, shatter-resistant (e.g., plastic or plastic-coated glass) container. Ensure the container is compatible with the chemicals in the waste. Do not fill containers beyond 90% capacity to prevent spills and allow for expansion.[5]
 - Sharps Waste: Needles, scalpels, and contaminated glass Pasteur pipettes must be placed in a designated radioactive sharps container.
- Avoid Mixed Waste: Do not mix radioactive waste with hazardous chemical waste (e.g., solvents) or biohazardous waste unless specifically instructed to do so by your RSO. Mixed waste is often more difficult and expensive to dispose of.[5]

Step 2: Waste Characterization and Labeling

Accurate characterization and labeling are regulatory requirements and are essential for safe handling and disposal.

- Complete the Radioactive Waste Tag: As waste is added to a container, maintain a log or tag provided by your EHS/RSO.[7] This tag must be securely attached to the container.
- Record Essential Information: The tag will typically require the following information:[7][8]
 - Radionuclide: **Americium-243**
 - Estimated Activity (in Becquerels or Curies)
 - Date(s) of accumulation
 - Principal Investigator (PI) / Authorized User
 - Laboratory Room Number

- Chemical composition of the waste (for liquids)
- Weight or volume of the waste
- Label the Container: Ensure the container itself is clearly marked with a radiation warning symbol.^[7]^[8]

Step 3: Waste Storage in the Laboratory

- Secure Storage: Store waste containers in a secure, designated area within the laboratory that is low-traffic and approved by the RSO.^[4] Access to this area should be restricted.
- Shielding: If necessary, use shielding (e.g., lead bricks) to reduce the radiation dose rate in the storage area, in accordance with the ALARA principle.
- Secondary Containment: Liquid waste containers should be kept in secondary containment (e.g., a plastic tub) to contain any potential leaks.^[7]

Step 4: Preparing for Disposal Pickup

- Seal Containers: When the waste container is full, or before the scheduled pickup, securely seal it.
 - Solids: Seal the inner bag and then close the lid of the outer container.
 - Liquids: Ensure the cap is tightly secured.
- Perform a Final Survey: Conduct a wipe test on the exterior of the final waste container to ensure it is free of removable contamination.^[7] The results of this survey must be documented. If contamination exceeds the limits set by your RSO (typically $<0.5 \text{ Bq/cm}^2$), the container must be decontaminated before it can be removed from the lab.^[7]
- Request Pickup: Follow your institution's procedure to request a radioactive waste pickup from the EHS/RSO department. This may be done through an online system or by phone.^[2]

Experimental Protocol: Contamination Wipe Test

A wipe test is a standard procedure to assess for removable radioactive contamination on surfaces, including work areas and the exterior of waste containers.

Materials:

- Filter paper, cotton swabs, or commercially available wipe test media.
- A solvent (e.g., ethanol or deionized water), if appropriate.
- Scintillation vials or other appropriate counting containers.
- Liquid scintillation counter or other suitable radiation detection instrument.
- Disposable gloves.

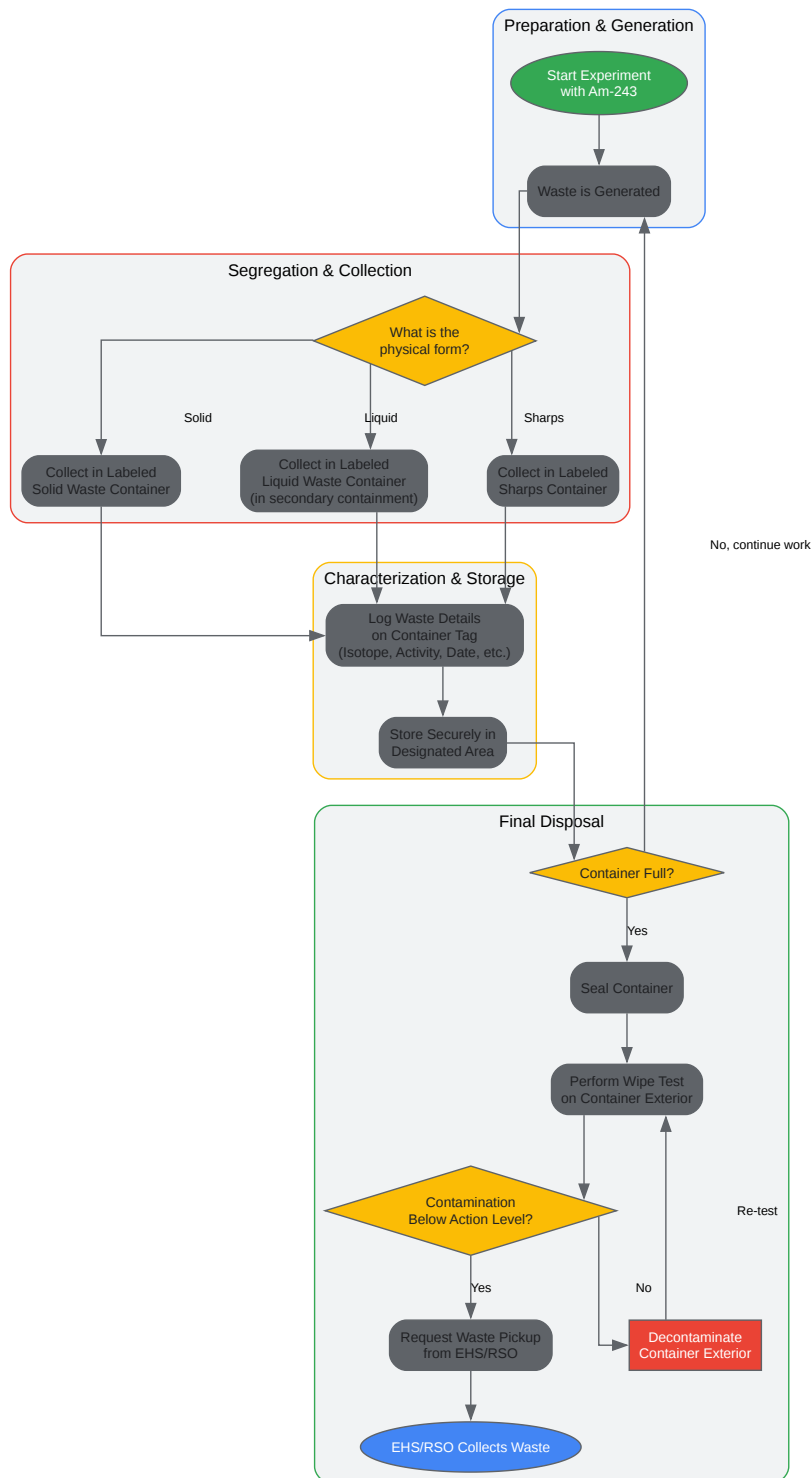
Methodology:

- Preparation: Put on a clean pair of disposable gloves. Label a scintillation vial with the location of the wipe test.
- Wiping: Using a piece of filter paper or a swab (moistened if necessary), wipe an area of approximately 100 cm² (a 4x4 inch square) of the surface to be tested.^[4] Apply firm pressure and use an "S" pattern to ensure the entire area is covered.
- Sample Collection: Place the wipe into the pre-labeled scintillation vial.
- Analysis: Prepare the sample for counting according to the instrument manufacturer's instructions (e.g., by adding scintillation fluid). Place the vial in the counter.
- Data Interpretation: The instrument will provide results in Counts Per Minute (CPM) or Disintegrations Per Minute (DPM). Compare this value to the action levels established by your institution's Radiation Safety Program. If the level is exceeded, the area is considered contaminated and must be decontaminated, then re-wiped.^[4]
- Documentation: Record the date, location, and results of all wipe tests in a laboratory survey log.^[4]

Logical Workflow for Americium-243 Disposal

The following diagram illustrates the decision-making and procedural flow for handling and disposing of Am-243 waste in a laboratory setting.

Americium-243 Laboratory Waste Disposal Workflow

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Caption: Workflow for the safe segregation, characterization, and disposal of **Americium-243** waste from a laboratory.

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References

- 1. ehs.princeton.edu [ehs.princeton.edu]
- 2. buffalo.edu [buffalo.edu]
- 3. purdue.edu [purdue.edu]
- 4. ba.auburn.edu [ba.auburn.edu]
- 5. scribd.com [scribd.com]
- 6. hsc.wvu.edu [hsc.wvu.edu]
- 7. umanitoba.ca [umanitoba.ca]
- 8. uab.edu [uab.edu]
- To cite this document: BenchChem. [Proper Disposal of Americium-243: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218457#americium-243-proper-disposal-procedures]

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